

4-Methoxy-3-methylaniline molecular weight and formula

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Compound Name: 4-Methoxy-3-methylaniline

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An In-depth Technical Guide to 4-Methoxy-3-methylaniline

This guide provides essential information on the molecular properties and synthesis of **4-Methoxy-3-methylaniline**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **4-Methoxy-3-methylaniline** are summarized below.

Property	Value	Citations
Molecular Formula	C8H11NO	[1] [2] [3] [4]
Molecular Weight	137.18 g/mol	[1] [2] [3] [4]
CAS Number	136-90-3	[1] [2] [4]

Experimental Protocols

Synthesis of 4-Methoxy-3-methylaniline

A common method for the synthesis of **4-Methoxy-3-methylaniline** involves the reduction of 1-methoxy-2-methyl-4-nitrobenzene.[\[2\]](#)[\[5\]](#)

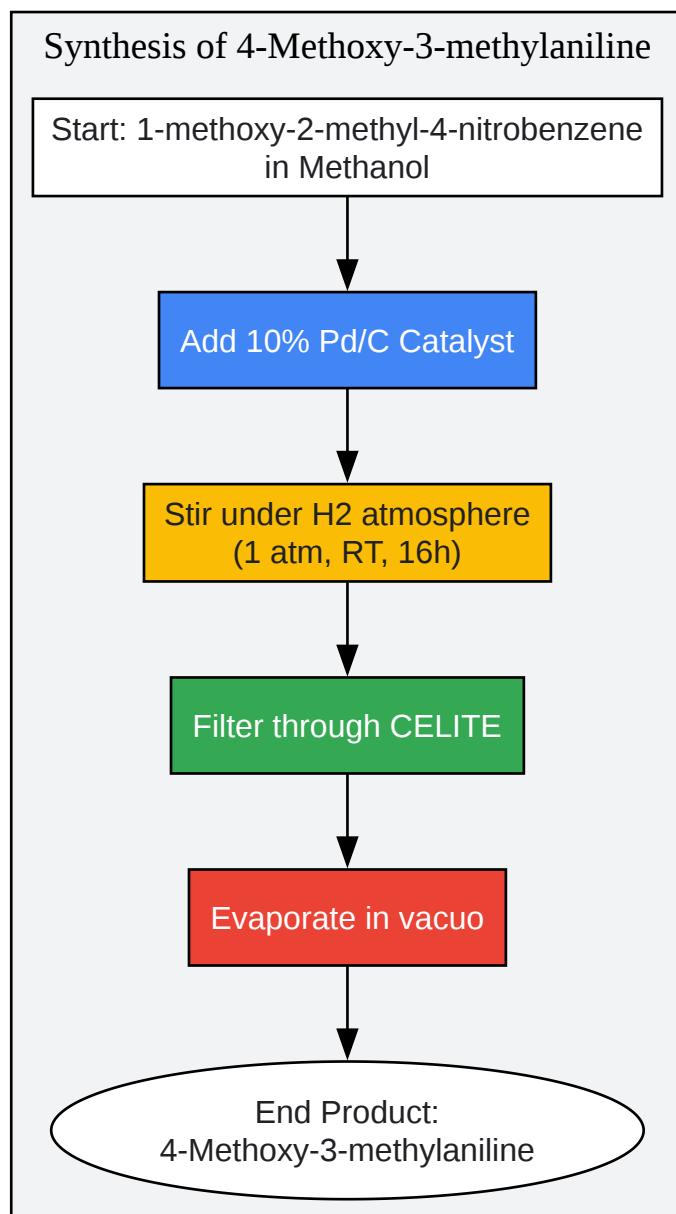
Methodology:

- A solution of 1-methoxy-2-methyl-4-nitrobenzene (9.5 g, 57 mmol) is prepared in methanol (100 ml).
- To this solution, 10% Palladium on carbon (10% Pd/C) (1.5 g) is added as a catalyst.
- The mixture is then stirred under a hydrogen atmosphere (1 atm) at room temperature for 16 hours.
- Following the reaction, the mixture is filtered through a pad of CELITE to remove the catalyst.
- The filtrate is subsequently evaporated in vacuo to yield the final product, 4-methoxy-3-methylphenylamine (**4-Methoxy-3-methylaniline**).[2][5]

This procedure is reported to yield 4-methoxy-3-methylphenylamine in high purity (8.0 g, 57 mmol, 100% yield).[2]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methoxy-3-methylaniline**.



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Caption: Workflow for the synthesis of **4-Methoxy-3-methylaniline**.

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